

1-Chloro-3-phenylpropane chemical structure and IUPAC nomenclature

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Compound of Interest

Compound Name: 1-Chloro-3-phenylpropane

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An In-depth Technical Guide to 1-Chloro-3-phenylpropane

This guide provides a comprehensive overview of **1-chloro-3-phenylpropane**, including its chemical structure, IUPAC nomenclature, physicochemical properties, and a representative synthetic protocol. This document is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis.

Chemical Structure and IUPAC Nomenclature

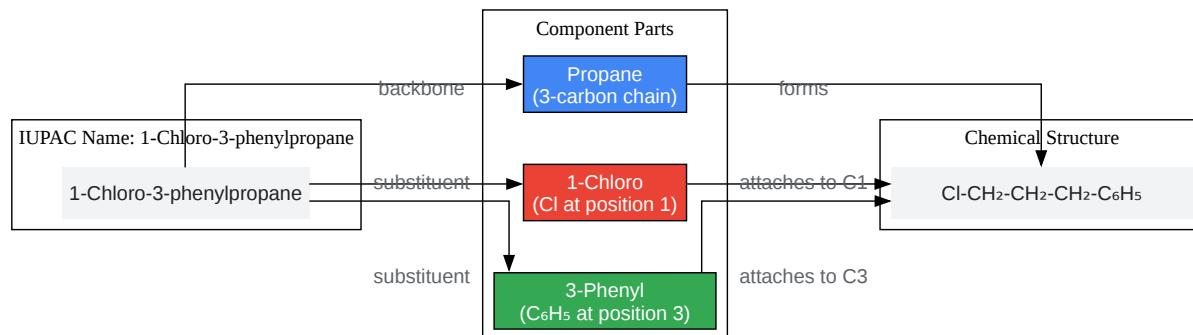
1-Chloro-3-phenylpropane is an organic compound featuring a propane chain substituted with a chlorine atom at one end and a phenyl group at the other.^[1] The International Union of Pure and Applied Chemistry (IUPAC) name for this compound is **1-chloro-3-phenylpropane**.

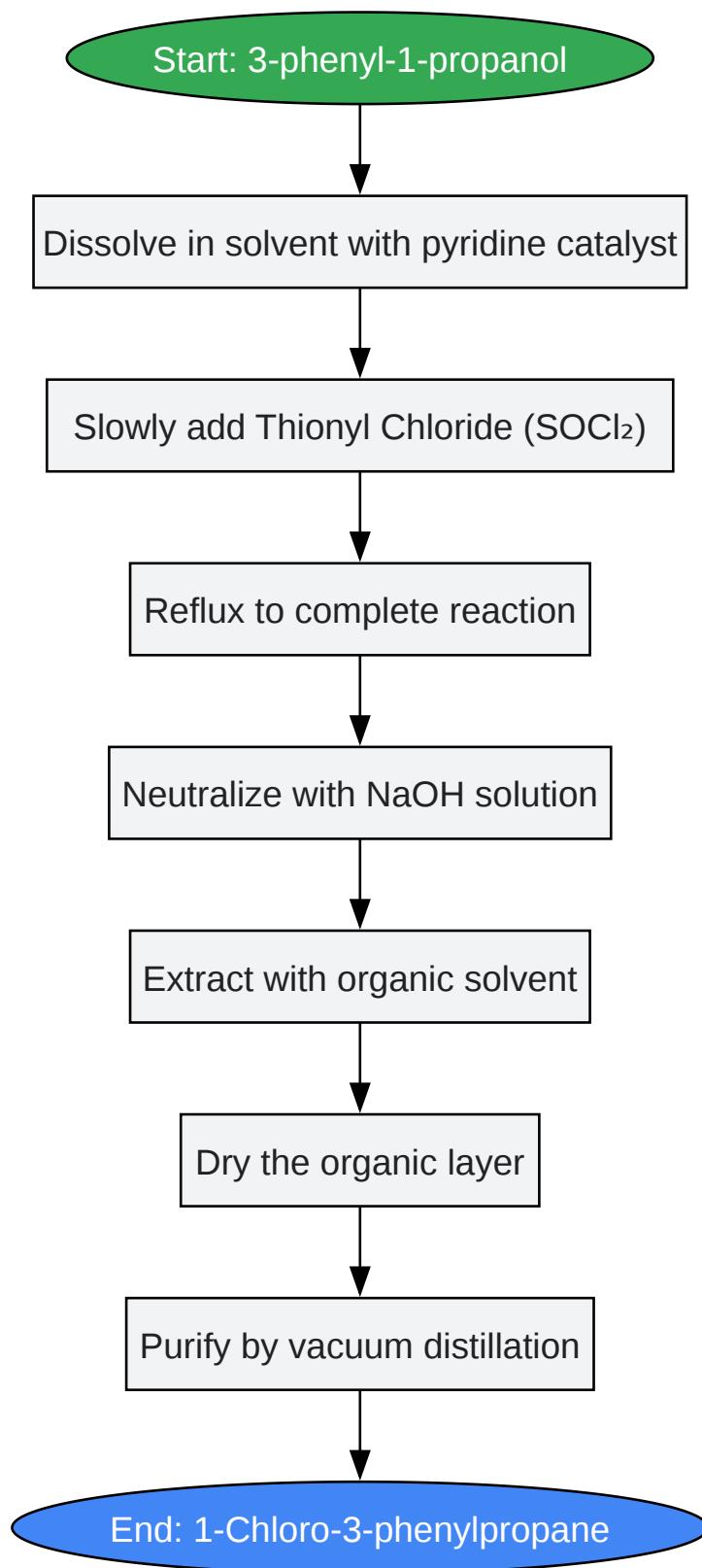
The nomenclature can be broken down as follows:

- Propane: Indicates a three-carbon alkane backbone.^[1]
- 1-Chloro: A chlorine atom is attached to the first carbon of the propane chain.^[1]
- 3-Phenyl: A phenyl group (a benzene ring) is attached to the third carbon of the propane chain.^[1]

Common synonyms for this compound include (3-chloropropyl)benzene, 3-phenylpropyl chloride, and hydrocinnamyl chloride.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

The logical relationship between the IUPAC name and the chemical structure is visualized in the diagram below.



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